An In-Depth Technical Guide to 1-Pyrenylalanine: Properties and Identification

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Compound of Interest

Compound Name:	*1-Pyrenylalanine*
CAS No.:	*87147-90-8*
Cat. No.:	*B1214871*

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This technical guide serves as a core reference for researchers, scientists, and drug development professionals working with **1-Pyrenylalanine**. This fluorescent, non-canonical amino acid has garnered significant interest as a probe for elucidating protein structure and dynamics, protein-protein interactions, and cellular trafficking. Its unique photophysical properties, stemming from the pyrene moiety, allow for sensitive detection and characterization of biological processes. This document provides essential physicochemical data and a foundational understanding of this versatile research tool.

Core Physicochemical Identifiers

Accurate identification and characterization of research compounds are paramount for experimental reproducibility and data integrity. The following table summarizes the key identifiers for **1-Pyrenylalanine**.

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Identifier	Value	Source
CAS Number	87147-90-8	PubChem[1]
Molecular Formula	$C_{19}H_{15}NO_2$	PubChem[1]
Molecular Weight	289.3 g/mol	PubChem[1]
IUPAC Name	(2S)-2-amino-3-pyren-1-ylpropanoic acid	PubChem[1]

The Chemical Abstracts Service (CAS) number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification in literature and databases.[1] The molecular weight is a critical parameter for solution preparation and stoichiometric calculations in experimental protocols.[1]

Structural and Relational Overview

To visualize the relationship between the compound and its fundamental identifiers, the following diagram provides a clear, hierarchical representation. This ensures a logical flow from the common name to its specific chemical and numerical descriptors.

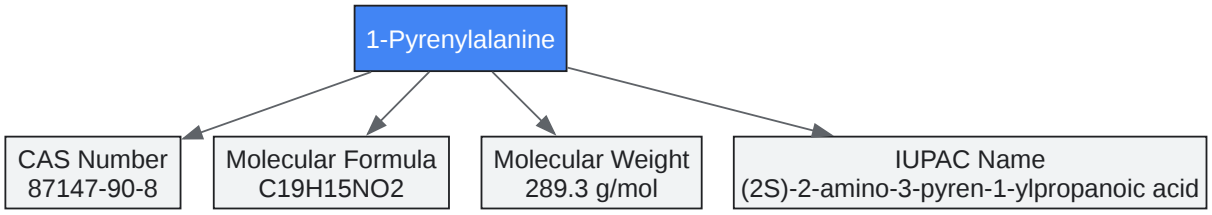

Figure 1: 1-Pyrenylalanine Identifier Hierarchy

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Caption: Hierarchical relationship of **1-Pyrenylalanine** to its key identifiers.

Future Directions and Applications

The utility of **1-Pyrenylalanine** extends into various domains of biochemical and biophysical research. Its environmentally sensitive fluorescence is a powerful tool for probing local changes

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in protein conformation and solvent accessibility. Future research will likely focus on its application in high-throughput screening, real-time imaging of cellular processes, and the development of novel biosensors. Subsequent sections of this guide will delve into detailed experimental protocols for the incorporation of **1-Pyrenylalanine** into peptides and proteins, as well as advanced fluorescence spectroscopy techniques for data acquisition and analysis.

References

- PubChem. (n.d.). **1-Pyrenylalanine**. National Center for Biotechnology Information. Retrieved from [Link]

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Sources

- 1. 1-Pyrenylalanine | C19H15NO2 | CID 135885 - PubChem [pubchem.ncbi.nlm.nih.gov]
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